

# 3-Amino-6-(phenylthio)pyridazine CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Amino-6-(phenylthio)pyridazine

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## An In-depth Technical Guide to 3-Amino-6-(phenylthio)pyridazine

This technical guide provides a comprehensive overview of **3-Amino-6- (phenylthio)pyridazine**, including its chemical properties, a plausible synthesis protocol, and an exploration of its potential biological activities based on related compounds. This document

is intended for researchers, scientists, and professionals in the field of drug development.

### **Core Compound Information**

CAS Number: 90844-35-2

Molecular Weight: 203.26 g/mol

**Chemical Properties** 

Property	Value
Molecular Formula	C10H9N3S
IUPAC Name	6-(Phenylthio)pyridazin-3-amine
Appearance	Solid (predicted)
Purity	≥95%



#### **Synthesis Protocol**

While a specific, detailed synthesis for **3-Amino-6-(phenylthio)pyridazine** is not readily available in the cited literature, a plausible and efficient method can be extrapolated from the general synthesis of 3-amino-6-arylpyridazines. The Suzuki-Miyaura cross-coupling reaction is a common and effective method for creating C-C bonds and can be adapted for a C-S bond formation or by using a phenylthio-substituted starting material. A likely synthetic route would involve the reaction of a halogenated aminopyridazine with thiophenol.

## Proposed Experimental Protocol: Nucleophilic Aromatic Substitution

This protocol is a hypothetical method based on common organic synthesis techniques.

#### Materials:

- 3-Amino-6-chloropyridazine
- Thiophenol
- A suitable base (e.g., potassium carbonate, sodium hydride)
- A polar aprotic solvent (e.g., Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO))
- Reaction vessel with a reflux condenser and magnetic stirrer
- Standard workup and purification equipment (e.g., separatory funnel, rotary evaporator, chromatography columns)

#### Procedure:

- To a solution of 3-Amino-6-chloropyridazine (1 equivalent) in DMF, add potassium carbonate (2 equivalents).
- Add thiophenol (1.1 equivalents) to the reaction mixture.
- Heat the mixture to 80-100 °C and stir for 4-6 hours, monitoring the reaction by Thin Layer Chromatography (TLC).



- After completion, cool the reaction mixture to room temperature.
- Pour the mixture into ice-water and extract with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain 3-Amino-6-(phenylthio)pyridazine.

### **Potential Biological Activity and Applications**

Derivatives of 3-aminopyridazine have demonstrated a range of biological activities, suggesting potential therapeutic applications for **3-Amino-6-(phenylthio)pyridazine**.

#### **Antineuroinflammatory Activity**

A novel 3-amino-6-phenylpyridazine derivative has been identified as a selective inhibitor of glial activation, which is a key process in neuroinflammation associated with neurodegenerative diseases. This derivative was shown to block the production of interleukin-1 $\beta$  (IL-1 $\beta$ ), inducible nitric oxide synthase (iNOS), and nitric oxide (NO) in activated glial cells.[1][2] This suggests that **3-Amino-6-(phenylthio)pyridazine** could be investigated for similar properties in the context of neurodegenerative disorders.

#### **Other Potential Activities**

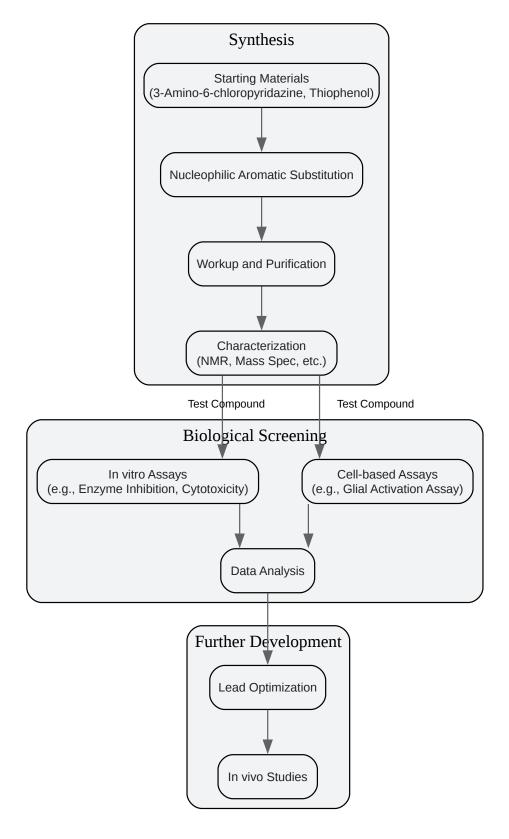
The pyridazine core is present in a variety of biologically active compounds.[3] Research on related pyridazine derivatives has indicated potential for:

- Anticonvulsant activity
- Psychotropic effects
- SMARCA2/4 degradation, which has implications for cancer therapy.

Further research is needed to determine if **3-Amino-6-(phenylthio)pyridazine** exhibits any of these activities.



# Visualizations Logical Workflow for Synthesis and Screening

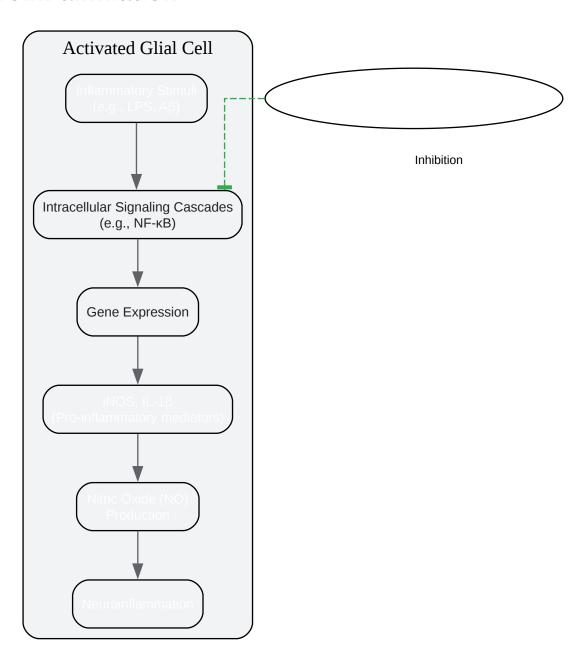




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Caption: General workflow for the synthesis and biological screening of **3-Amino-6-(phenylthio)pyridazine**.

## Potential Signaling Pathway: Inhibition of Neuroinflammation



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Caption: Hypothesized mechanism of antineuroinflammatory action based on related compounds.

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#### References

- 1. Discovery of a 3-amino-6-phenyl-pyridazine derivative as a new synthetic antineuroinflammatory compound PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2024.sci-hub.ru [2024.sci-hub.ru]
- 3. The pyridazine heterocycle in molecular recognition and drug discovery PMC [pmc.ncbi.nlm.nih.gov]
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